

Rubidium Iodide in Perovskite Devices: A Comparative Guide to Long-Term Stability

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Compound of Interest

Compound Name: Rubidium iodide

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The long-term stability of perovskite solar cells (PSCs) is a critical factor for their commercial viability. Among the various strategies to enhance stability, the incorporation of **rubidium iodide** (RbI) has shown promise. This guide provides a comparative analysis of the long-term stability of **rubidium iodide**-based perovskite devices against common alternatives like methylammonium lead iodide (MAPbI₃) and formamidinium lead iodide (FAPbI₃), supported by experimental data and detailed protocols.

Comparative Stability of Perovskite Compositions

The choice of cation in the perovskite structure significantly influences the device's stability under various environmental stressors such as humidity, heat, and light. While MAPbI₃ was one of the earliest and most studied perovskite materials, it suffers from poor thermal stability[1][2][3]. FAPbI₃ exhibits better thermal stability but can undergo a phase transition at room temperature to a non-photoactive "yellow" phase[4][5].

The introduction of rubidium cations, often as an additive or in a mixed-cation composition, has been demonstrated to enhance both performance and stability. For instance, the incorporation of a small amount of RbI can improve moisture resistance and extend the operational lifetime of the devices[6][7].

Table 1: Comparison of Long-Term Stability Data for Different Perovskite Compositions

Perovskite Composition	Stress Conditions	Duration	Initial Power Conversion Efficiency (PCE)	Final PCE (or % of Initial)	Reference
MAPbI ₃	Ambient Air (25-35% RH)	2300 hours	14.81%	< 20% of initial	[7]
FAPbI ₃	Ambient Conditions	1 month	14.9%	Degraded	[6]
FA _{0.95} Rb _{0.05} PbI ₃	Ambient Conditions	1 month	16.2%	Stable	[6]
RbI-MAPbI ₃ -RbI	Ambient Air (25-35% RH)	2300 hours	17.50%	> 95% of initial	[7]
Rb-containing Sn-Pb Perovskite	Not specified	Not specified	> 20%	Not specified	[8]
Cs _{0.1} Rb _{0.05} Fa _{0.85} PbI ₃	Continuous MPP tracking (N ₂ atm)	1000 hours	Not specified	Stable	[9]

Experimental Protocols for Stability Evaluation

To ensure a standardized assessment of long-term stability, a set of protocols known as the International Summit on Organic Photovoltaic Stability (ISOS) protocols are widely adopted. These protocols define various stress tests to simulate real-world operating conditions.

Key ISOS Stability Testing Protocols:

- ISOS-D (Dark Storage): This protocol assesses the intrinsic stability of the device in the absence of light.
 - ISOS-D-1: Storage in a dark, ambient environment (e.g., a drawer).

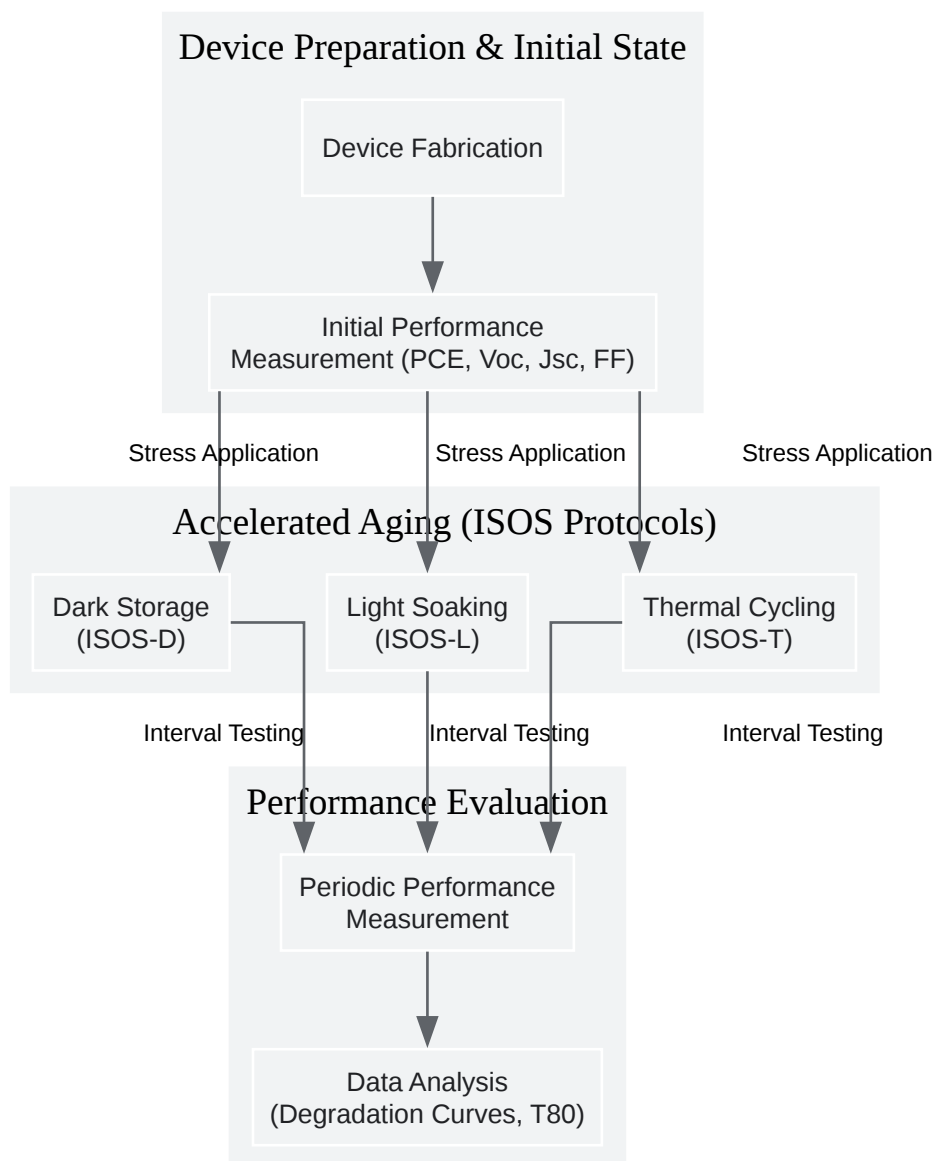
- ISOS-D-2: Storage in a dark, controlled environment with elevated temperature (e.g., 65°C or 85°C).
- ISOS-D-3: Storage in a dark, controlled environment with both elevated temperature and humidity (e.g., 85°C and 85% relative humidity).
- ISOS-L (Light Soaking): This protocol evaluates the device's stability under continuous illumination, simulating daytime operation.
 - ISOS-L-1: Continuous illumination under a solar simulator (AM1.5G, 100 mW/cm²) at room temperature.
 - ISOS-L-2: Continuous illumination at an elevated temperature.
 - ISOS-L-3: Continuous illumination at elevated temperature and humidity.
- ISOS-T (Thermal Cycling): This test subjects the device to repeated temperature cycles to assess its resilience to thermal stress, which is crucial for outdoor applications. A typical cycle might range from -40°C to 85°C.

Experimental Workflow for Stability Testing:

- Initial Characterization: The pristine devices are tested to determine their initial performance parameters, including power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF).
- Stress Application: The devices are subjected to one or more of the ISOS protocols for a predetermined duration.
- Periodic Monitoring: At regular intervals, the devices are removed from the stress conditions and their performance parameters are re-measured.
- Data Analysis: The degradation of the performance parameters over time is plotted and analyzed to determine the device's stability. The time it takes for the PCE to drop to 80% of its initial value (T80) is a common metric for reporting stability.

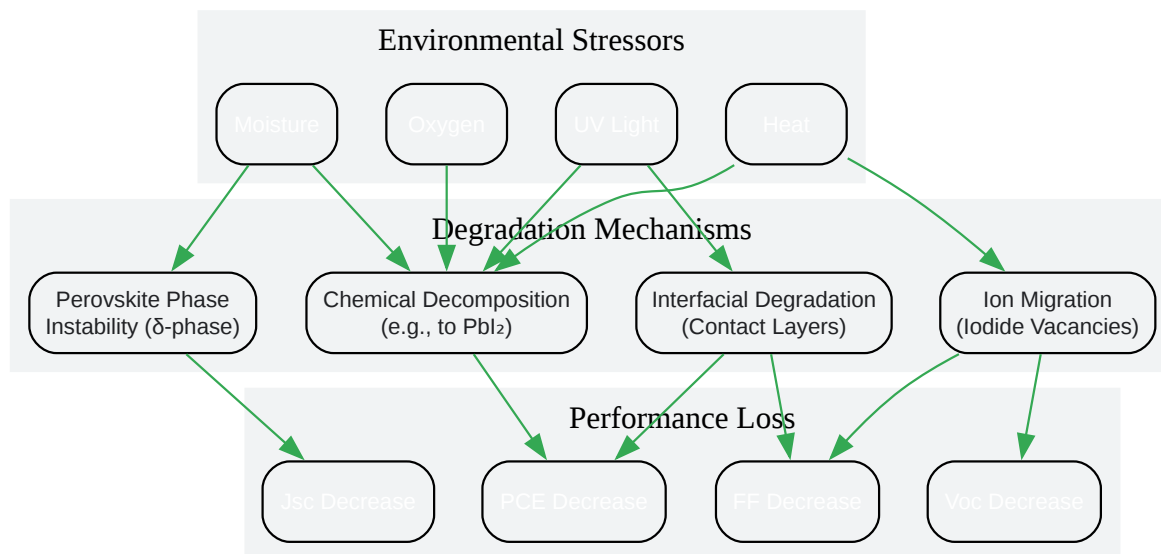
Visualizing Experimental and Degradation Pathways

To better understand the processes involved in stability testing and device degradation, the following diagrams illustrate a typical experimental workflow and the key degradation pathways in iodide-based perovskite solar cells.



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Experimental workflow for evaluating perovskite device stability.



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Key degradation pathways in iodide-based perovskite solar cells.

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